

Quantitative analysis methods using Thymolindophenol Sodium Salt

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Compound of Interest

Compound Name: *Thymolindophenol Sodium Salt*

CAS No.: 5418-43-9

Cat. No.: B1592863

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Advanced Quantitative Strategies: Thymolindophenol Sodium Salt

[Application Note & Protocol Guide\[1\]](#)

Introduction & Physicochemical Profile[1][2][3][4][5][6][7][8]

Thymolindophenol Sodium Salt (CAS: 5418-43-9) is a specialized redox-active dye and pH indicator belonging to the indophenol class.[1] While structurally related to the ubiquitous 2,6-dichlorophenolindophenol (DCIP), Thymolindophenol lacks the halogen substituents on the phenolic ring.[1] This structural difference alters its standard reduction potential (

) and lipophilicity, making it a critical alternative for assays where chlorinated oxidants are unsuitable or where specific redox selectivity is required.[1]

Core Applications

- Redox Titrimetry: Quantitative determination of Ascorbic Acid (Vitamin C) in complex matrices.[1]
- Enzymatic Kinetics: Monitoring esterase/lipase activity via pH-coupled colorimetric shifts.[1]

- Metabolic Activity: Electron acceptor in mitochondrial or microbial viability assays (alternative to Tetrazolium salts).[1]

Physicochemical Properties

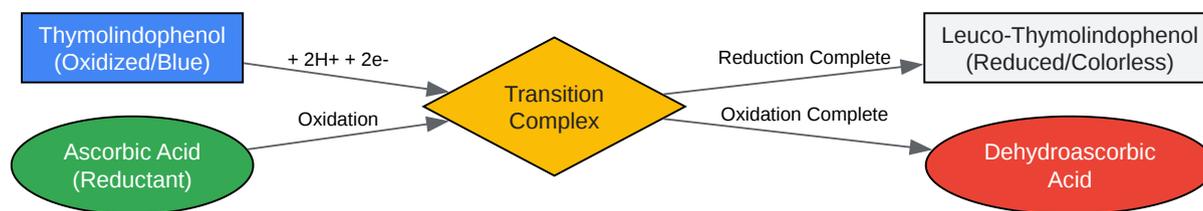
Property	Specification
CAS Number	5418-43-9
Molecular Formula	(Salt form)
Molecular Weight	~375.44 g/mol
Solubility	Soluble in water (Blue solution); Soluble in Ethanol
Color Transition (pH)	Red/Yellow (Acidic) Blue/Violet (Alkaline)
Redox State	Oxidized: Deep Blue (Alkaline) / Red (Acidic) Reduced: Colorless (Leuco-thymolindophenol)
Absorption Max ()	~600–610 nm (Alkaline pH)

Mechanism of Action

The Redox Principle

In quantitative analysis, Thymolindophenol acts as an electron acceptor.[1] The central quinone imine structure is reduced by analytes (like Ascorbic Acid) to a benzenoid structure (aminophenol derivative).[1] This reduction breaks the conjugation system responsible for the deep blue color, resulting in a colorless "leuco" compound.[1]

Visualization of the Redox Pathway



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Figure 1: The redox reaction mechanism where Thymolindophenol serves as the electron acceptor, transitioning from a chromophore to a non-absorbing leuco species.[1]

Protocol A: Quantitative Determination of Ascorbic Acid (Vitamin C)[1]

Scope: This protocol replaces the standard DCIP method for samples where halogenated byproducts are a concern or to validate results against a secondary redox indicator.[1]

Reagents & Preparation[1][3]

- Extraction Solution: 3% Metaphosphoric Acid () containing 8% Acetic Acid.[1]
 - Why: Stabilizes Vitamin C and inhibits metal-catalyzed oxidation.[1]
- Thymolindophenol Stock Solution (0.02%):
 - Dissolve 50 mg **Thymolindophenol Sodium Salt** in 200 mL warm distilled water containing 50 mg Sodium Bicarbonate ().
 - Note: ensures the dye remains in the soluble, stable alkaline form during storage.[1]
- Ascorbic Acid Standard (1 mg/mL): Freshly prepared in Extraction Solution.

Experimental Workflow

Step 1: Standardization of Dye Factor (F)

Since Thymolindophenol is not a primary standard, its oxidative capacity must be calibrated daily.^[1]

- Pipette 5.0 mL of Ascorbic Acid Standard into a 100 mL Erlenmeyer flask.
- Add 5.0 mL of Extraction Solution.
- Titrate with Thymolindophenol Solution from a burette (or high-precision digital titrator).
- End Point: A distinct rose-pink color persisting for >15 seconds.
 - Mechanistic Insight: In the acidic environment of the titration, the unreduced dye appears pink/red.^[1] The endpoint is reached when the ascorbic acid is exhausted and the first drop of excess dye remains oxidized (pink).

Calculation of Dye Factor (F):

^[1]

Step 2: Sample Titration^[1]^[2]

- Weigh 2–5 g of sample (fruit juice, tablet powder).
- Homogenize in 20 mL Extraction Solution.
- Filter or centrifuge to obtain a clear supernatant.^[1]
- Pipette an aliquot (containing ~2–5 mg Vitamin C) into a flask.
- Titrate with Thymolindophenol Solution to the pink endpoint.^[1]

Step 3: Calculation

Protocol B: Kinetic Lipase/Esterase Activity Assay

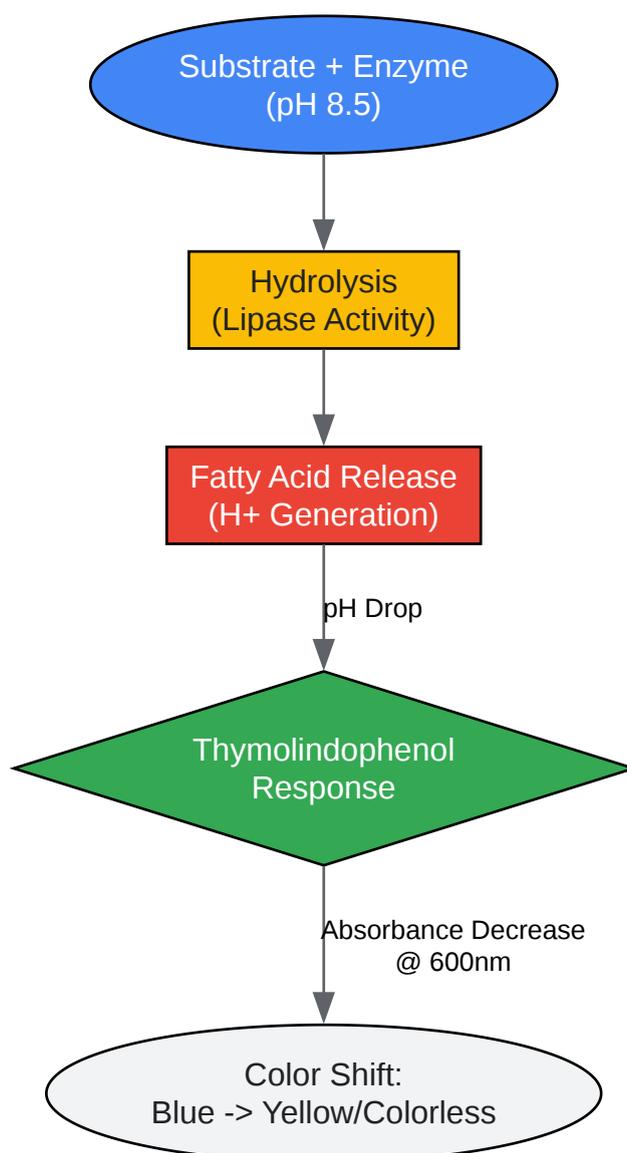
Scope: Thymolindophenol esters (e.g., Thymolindophenol acetate) can be synthesized or the dye itself used as a pH indicator to monitor the hydrolytic activity of lipases which release fatty

acids, lowering the pH.[1]

Reagents

- Buffer: 5 mM Tris-HCl, pH 8.5 (Low capacity buffer is critical).
- Substrate Emulsion: Olive oil or specific ester substrate.[1]
- Indicator: **Thymolindophenol Sodium Salt** (0.1% w/v in Ethanol).[1]

Workflow Visualization



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Figure 2: Kinetic workflow for measuring enzymatic activity via pH-induced colorimetric shift.

Procedure

- Blanking: In a cuvette, mix 2.9 mL Buffer + 0.1 mL Indicator. Zero the spectrophotometer at 600 nm (Max Absorbance).[1]
- Reaction: Add 50 μ L Enzyme sample + 50 μ L Substrate.
- Measurement: Monitor the decrease in Absorbance at 600 nm over 5 minutes.
- Causality: As the enzyme releases protons (), the local pH drops.[1] Thymolindophenol transitions from its alkaline blue form () toward its acidic yellow/red form ().[1] At 600 nm, this appears as a loss of signal.[1]

Troubleshooting & Interference Control

Issue	Probable Cause	Corrective Action
Drifting Endpoint (Titration)	Interference by Sulfhydryl groups (e.g., Cysteine, Glutathione).[1]	Add 1 mL of 40% Formaldehyde to the sample before titration to bind sulfhydryls.
No Color Change	Sample pH is too low (Dye degrades) or too high (Dye is already blue).	Adjust sample extraction pH to 3.0–4.0 using the Metaphosphoric acid system. [1]
Precipitation	Sodium salt reverting to acid form in high concentration.[1]	Ensure stock solution contains Sodium Bicarbonate ().[1]

References

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Sources

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